

Application Notes and Protocols: Total Synthesis of Jangomolide and its Stereoisomers

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Compound of Interest

Compound Name: Jangomolide

Cat. No.: B15592787

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This document provides a comprehensive overview of the synthetic strategies applicable to the total synthesis of **Jangomolide**, a member of the withanolide class of steroidal lactones. Due to the absence of a published total synthesis of **Jangomolide** itself, this guide details methodologies for the synthesis of closely related and structurally similar withanolides, which serve as a blueprint for the construction of **Jangomolide** and its stereoisomers. Furthermore, it includes extensive data on the biological activities of withanolide analogues and detailed experimental protocols.

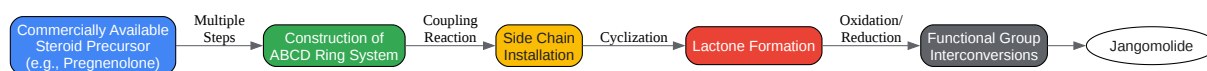
Introduction to Jangomolide and Withanolides

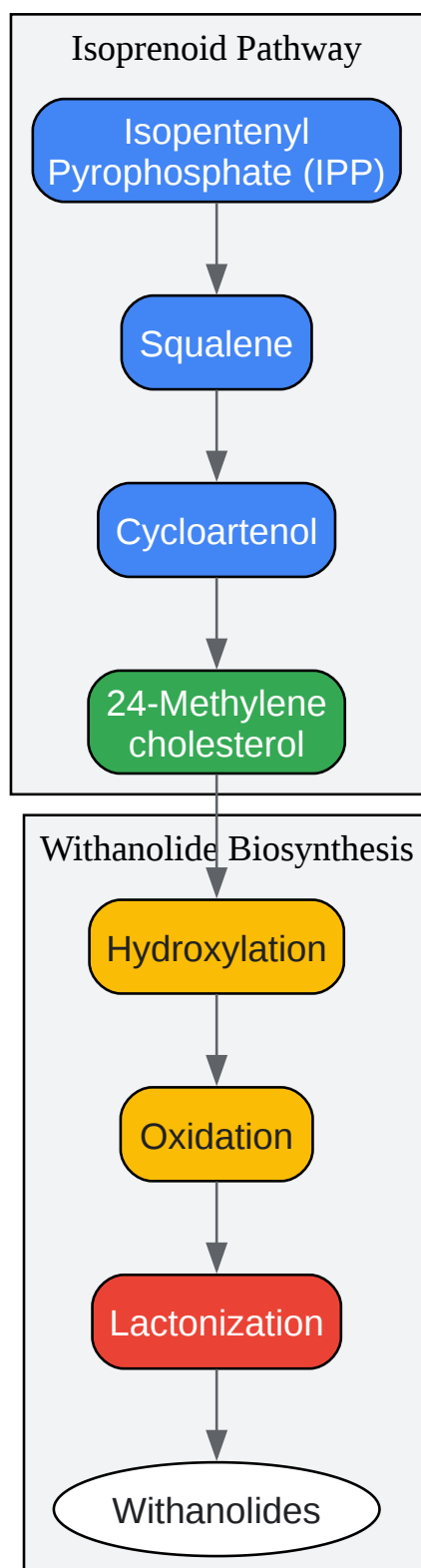
Jangomolide is a naturally occurring C28 steroidal lactone belonging to the withanolide family. [1][2] These compounds are primarily isolated from plants of the Solanaceae family and are characterized by an ergostane skeleton where C-22 and C-26 are oxidized to form a δ -lactone. [3][4] Withanolides, including **Jangomolide**, have garnered significant attention from the scientific community due to their diverse and potent biological activities, which include anti-inflammatory, cytotoxic, and immunomodulatory properties. [3][4] The complex and highly oxygenated structure of these molecules presents a formidable challenge for synthetic chemists, making them attractive targets for total synthesis and analog development.

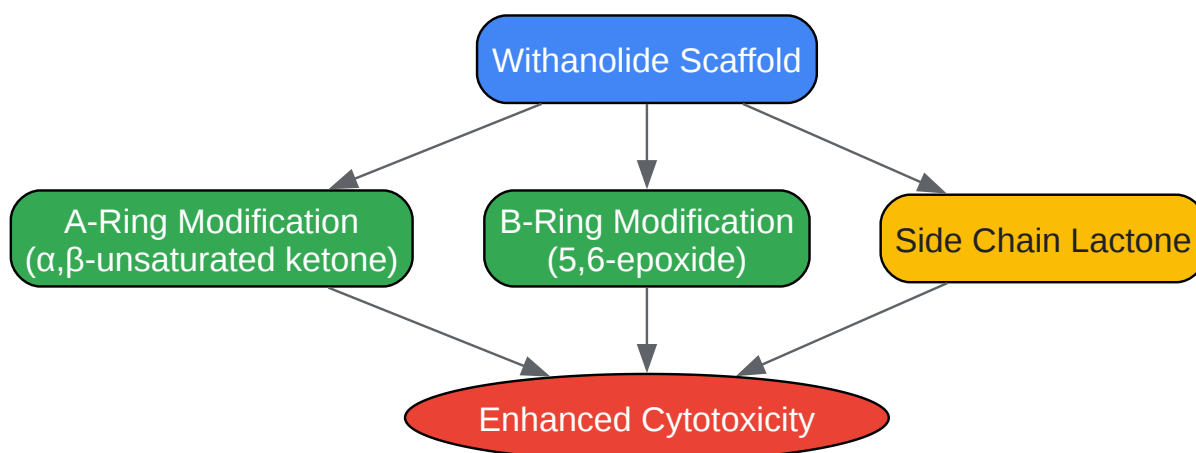
Proposed Strategy for the Total Synthesis of Jangomolide

A total synthesis of **Jangomolide** has not yet been reported in the scientific literature. However, based on successful syntheses of other withanolides such as Withaferin A, Withanolide A, and Withanolide D, a plausible retrosynthetic analysis can be proposed. The general approach involves the construction of the steroidal core followed by the stereoselective installation of the lactone side chain and subsequent functional group manipulations.

A potential synthetic workflow is outlined below:







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- 4. Synthesis and Cytotoxicity of Semisynthetic Withalongolide A Analogues - PMC [pmc.ncbi.nlm.nih.gov]
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